

COPO Technical Support Center: Ensuring Compliance with Community Standards

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Compound of Interest

Compound Name: CoPo 22
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in ensuring their submissions to the Collaborative OPen Omics (COPO) platform comply with community standards.

Frequently Asked Questions (FAQs)

Q1: What is a manifest in COPO and why is it important?

A1: In COPO, a manifest is a spreadsheet (typically in Excel or CSV format) used to record detailed metadata about your research samples.^{[1][2]} This metadata is crucial for making your data Findable, Accessible, Interoperable, and Reusable (FAIR).^[3] Correctly completing the manifest ensures your data is accurately represented and can be easily understood and reused by the wider scientific community.

Q2: Where can I find the correct manifest template for my project?

A2: Manifest templates are specific to the project you are submitting to (e.g., Darwin Tree of Life, European Reference Genome Atlas). You can download the latest templates and

accompanying Standard Operating Procedures (SOPs) from the "Manifests" section of the COPO website.[2][4] It is crucial to use the most recent version of the manifest to ensure compliance with the latest standards.[1]

Q3: What are Standard Operating Procedures (SOPs) and why do I need to read them?

A3: Standard Operating Procedures (SOPs) are detailed guides that provide instructions on how to correctly fill out a specific manifest.[2][5] They explain each metadata field, the expected format for the data, and any controlled vocabularies that should be used. Reading the SOP thoroughly before you begin is essential to prevent common errors and ensure a smooth submission process.[5]

Q4: What happens if I submit a manifest with incorrect or incomplete information?

A4: COPO has a validation process that checks your manifest for compliance with the required standards. If errors are found, such as incorrect taxonomy, formatting issues, or missing mandatory information, the submission will be aborted.[6] You will be shown the validation errors so that you can correct them and resubmit.[6]

Q5: Can I use a manifest from a previous submission for a new one?

A5: While you can use a previous manifest as a starting point, it is highly recommended to download a fresh template for each new submission. Manifest templates and SOPs are versioned and can be updated.[1] Using an outdated template may lead to validation errors.

Troubleshooting Guides

Issue 1: Manifest Submission Failure

Symptom: You attempt to upload your manifest file, but the submission fails, and you receive an error message.

Possible Causes and Solutions:

Cause	Solution
Incorrect File Format	Ensure your manifest is saved as a .xlsx or .csv file. [1]
Outdated Manifest Template	Download the latest version of the manifest template and SOP from the COPO website. [1] [2]
Incorrectly Named Fields	Do not change the column headers in the manifest template. These are standardized and used by the validation system. [1]
Special Characters in Filename	Ensure the filename of your manifest does not contain any special characters.
Network Interruption	Check your internet connection and try uploading the file again.

Issue 2: Validation Errors After Submission

Symptom: Your manifest is successfully uploaded, but you receive a notification of validation errors.

Possible Causes and Solutions:

Cause	Solution
Missing Mandatory Fields	Review the SOP for your manifest and ensure all mandatory fields are completed. ^[5] ^[7] These are often highlighted or specified in the SOP.
Incorrect Data Formatting	Check the SOP for the correct data format for each field (e.g., date format, numeric values). ^[5]
Use of Non-Standard Terminology	For fields with controlled vocabularies (e.g., "sex"), use the exact terms specified in the SOP's dropdown menus or lists. ^[1]
Taxonomic Validation Failure	Double-check the spelling and validity of your taxonomic names against a recognized taxonomic database.
Inconsistent SPECIMEN_ID	The SPECIMEN_ID must be unique for each individual organism and consistent across all related samples, images, and other data. ^[5]

Quantitative Data Summary: Mandatory Fields for ERGA Sample Manifest

The following table summarizes a selection of mandatory metadata fields for the European Reference Genome Atlas (ERGA) sample manifest. For a complete list, please refer to the latest ERGA SOP.^[5]

Field Name	Description	Data Type
SCIENTIFIC_NAME	The full scientific name of the organism.	Text
TAXON_ID	The NCBI taxonomy identifier.	Integer
SPECIMEN_ID	A unique identifier for the individual organism.	Text
ORGANISM_PART	The part of the organism from which the sample was taken.	Controlled Vocabulary
GAL	The Genome Acquisition Lab responsible for sequencing.	Controlled Vocabulary
COLLECTED_BY	The name of the person who collected the sample.	Text
DATE_OF_COLLECTION	The date the sample was collected (YYYY-MM-DD).	Date
COUNTRY_OF_COLLECTION	The country where the sample was collected.	Controlled Vocabulary

Experimental Protocols

Protocol 1: Submitting a Sample Manifest for the First Time

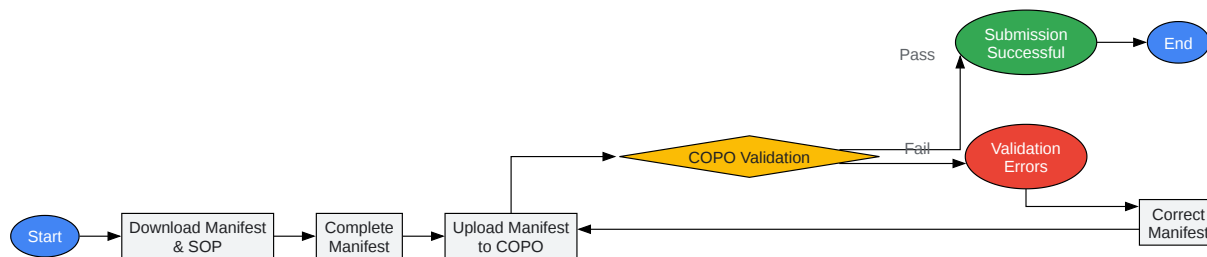
Objective: To successfully submit a sample manifest to COPO and receive accession numbers.

Methodology:

- Navigate to the COPO Website: Access the COPO portal through your web browser.
- Log In: Log in to your COPO account. If you are a new user, you will need to register.
- Create a New Profile: Create a new submission profile for your project. This will be your workspace for this submission.

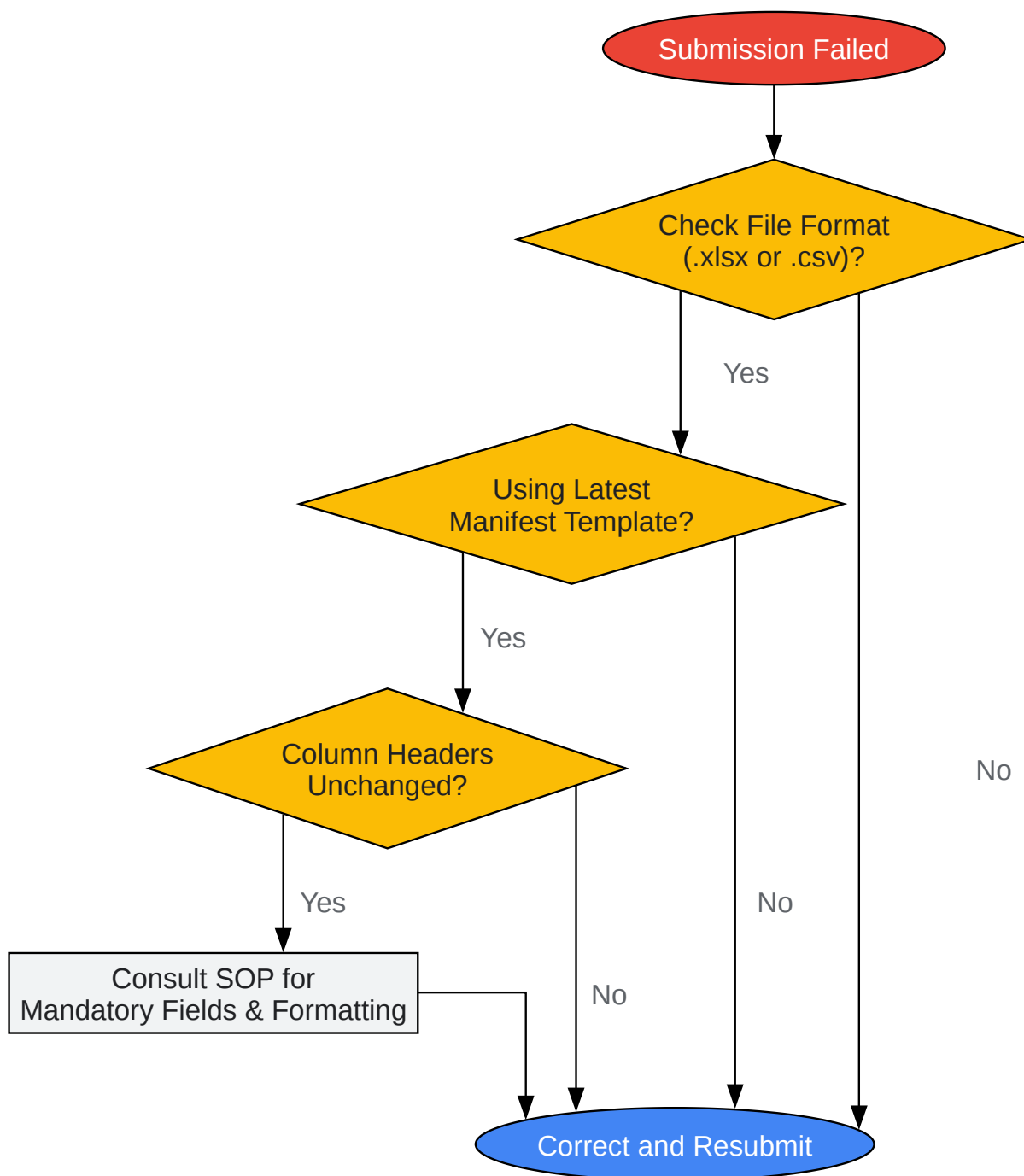
- Download the Manifest Template and SOP: Go to the "Manifests" section and download the appropriate manifest template (e.g., ERGA, DTOL) and its corresponding SOP.[2][4]
- Complete the Manifest: Carefully fill out the manifest spreadsheet, paying close attention to the instructions in the SOP. Ensure all mandatory fields are completed and that data is correctly formatted.[5]
- Upload the Manifest: Within your submission profile, navigate to the "Samples" tab and upload your completed manifest file.
- Validation: COPO will automatically validate your manifest. This process checks for compliance with the community standards defined in the SOP.[6]
- Review Validation Results:
 - If Successful: You will be notified that your submission was successful, and you will receive accession numbers for your samples.
 - If Unsuccessful: You will receive a list of validation errors.[6]
- Correct and Resubmit (if necessary): If you received validation errors, open your manifest file, correct the identified issues, and re-upload the file. Repeat this step until the validation is successful.

Mandatory Visualizations



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COPO Data Submission and Validation Workflow



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Troubleshooting a Failed COPO Submission

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References

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